

Essential Safety and Handling Guide for E260 (Acetic Acid)

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Compound of Interest

Compound Name: E260

Cat. No.: B7760952

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This guide provides critical safety and logistical information for the handling and disposal of **E260**, commonly known as acetic acid. Adherence to these procedures is essential for ensuring a safe laboratory environment.

E260, or acetic acid, is a versatile organic compound widely used in research and development.^{[1][2]} While it is a key component of vinegar in its diluted form, concentrated forms, such as glacial acetic acid, are corrosive and flammable, necessitating stringent safety protocols.^{[3][4][5][6]}

Hazard Identification and Personal Protective Equipment (PPE)

Concentrated acetic acid is corrosive and can cause severe skin burns and eye damage.^{[3][6]} It is also a flammable liquid with vapors that can form explosive mixtures with air.^{[4][8]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment (PPE) for Handling **E260** (Acetic Acid)

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield (minimum 8-inch).[3][6]	To protect against splashes and vapors that can cause severe eye damage.[3][6]
Hand Protection	Nitrile or butyl rubber gloves.[3][9][10] Gloves should be inspected before use and disposed of properly after handling.[1]	To prevent skin contact, which can result in severe burns.[3][6]
Body Protection	Flame-retardant and anti-static laboratory coat.[3] Full-length pants and closed-toe shoes are also required.[10]	To protect against splashes and potential fire hazards.
Respiratory	A NIOSH-approved respirator with an acid gas cartridge should be used when engineering controls are insufficient or during a large spill.[4][10]	To prevent inhalation of corrosive vapors, which can cause respiratory tract irritation and damage.[5][6]

Quantitative Safety Data for Acetic Acid

Property	Value	Significance
Flash Point	39°C (103°F)	The lowest temperature at which vapors can ignite in the air.[4] Indicates a significant fire hazard.
Lower Explosion Limit	4% in air	The minimum concentration of vapor in the air that will propagate a flame.[4]
Upper Explosion Limit	19.9% in air	The maximum concentration of vapor in the air that will propagate a flame.[4]
pKa	4.76	Indicates that it is a weak acid, but still capable of causing significant corrosion and burns.[1]
pH (1M solution)	~2.4	Demonstrates the acidic nature of the substance in solution.[1]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle concentrated acetic acid in a properly functioning chemical fume hood to minimize vapor inhalation.[3][5]
- Ensure an eyewash station and safety shower are readily accessible in the work area.[4][6]

Handling Procedures:

- Before handling, ensure all necessary PPE is donned correctly.[3]
- Keep the container tightly closed when not in use.[3]
- Avoid contact with skin, eyes, and clothing.[4] Do not breathe in vapors or mists.[4]

- Keep away from heat, sparks, open flames, and other sources of ignition.[3][6]
- Ground all equipment containing the material to prevent static discharge.[7]

Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[10][11]
- Keep containers in a designated, labeled area, and store them below eye level.[11]
- Store away from incompatible materials such as oxidizing agents, reducing agents, metals, and alkalis.[6]

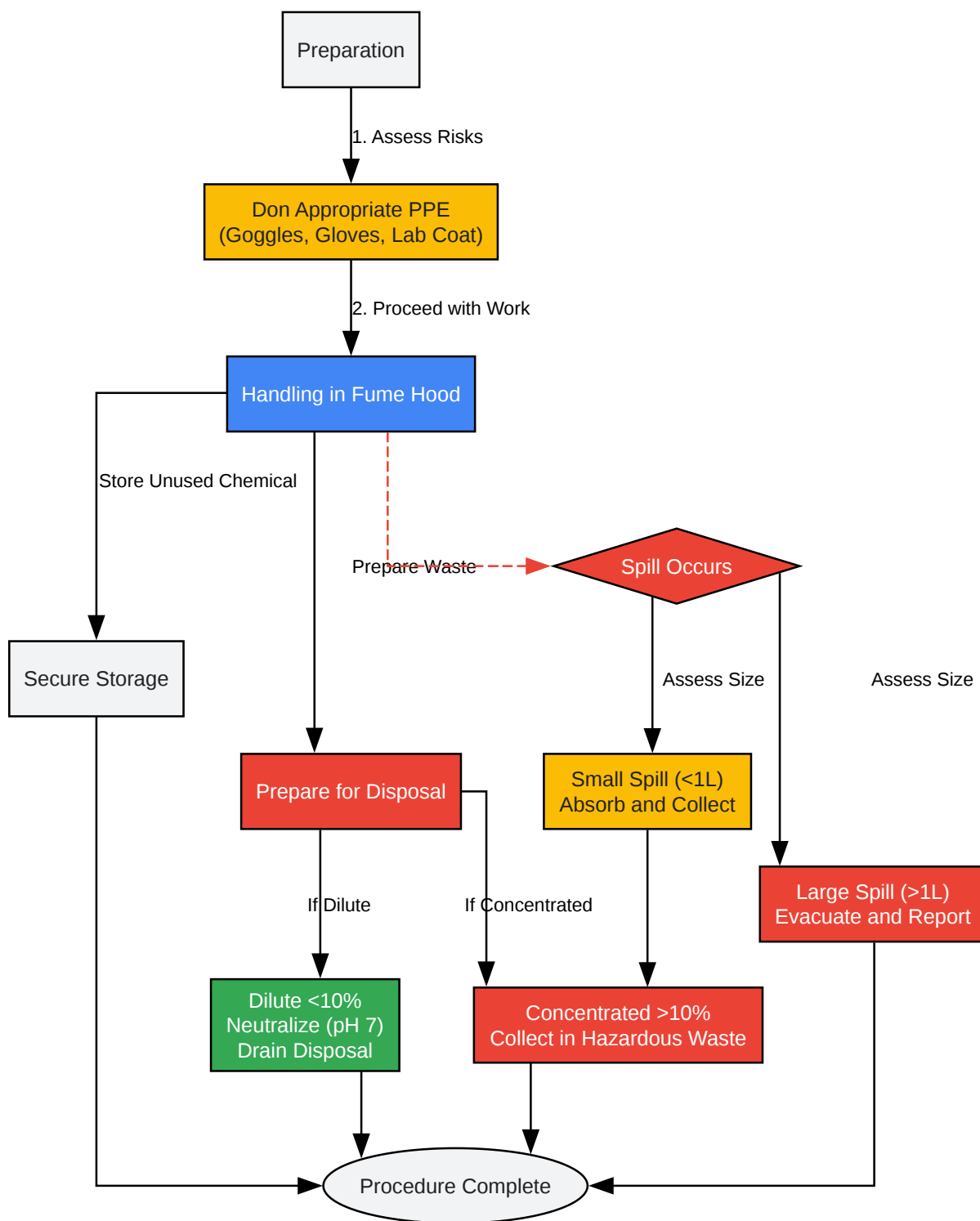
Disposal Plan: Waste Management and Spill Response

Waste Disposal:

- Dilute Solutions (<10%): Can be neutralized with a suitable base like sodium bicarbonate. [12] The pH should be checked to ensure it is neutral (pH 7) before disposing down the drain with copious amounts of water, in accordance with local regulations.[5][12]
- Concentrated Solutions (>10%) or Contaminated Waste: Must be collected in a designated, properly labeled hazardous waste container.[5][12] Arrange for disposal through a licensed hazardous waste management service.[5][13] Never dispose of concentrated acetic acid in regular trash or down the sink.[5]

Spill Response:

- Small Spills (<1 L): If trained, wear appropriate PPE and absorb the spill with an inert material such as sand or a spill kit absorbent.[10] Collect the absorbed material into a designated hazardous waste container.[10]
- Large Spills (>1 L): Evacuate the area immediately.[10] If safe to do so, contain the spill to a small area.[10] Do not attempt to clean up a large spill without proper training and equipment, including a self-contained breathing apparatus.[6] Contact your institution's environmental health and safety department.

Workflow for Safe Handling of **E260** (Acetic Acid)[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **E260** (Acetic Acid).

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